

An In-depth Technical Guide to the Safety and Handling of Ethoxycyclopentane

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Compound of Interest

Compound Name: Ethoxycyclopentane

Cat. No.: B15480495

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Disclaimer: No comprehensive Safety Data Sheet (SDS) for **Ethoxycyclopentane** is publicly available. The following information is compiled from publicly accessible data for **Ethoxycyclopentane** and its structurally analogous compounds, namely Cyclopentyl methyl ether and tert-Amyl methyl ether. All safety and handling procedures should be developed and executed in accordance with rigorous laboratory safety standards and after a thorough risk assessment.

Introduction

Ethoxycyclopentane (CAS No: 26306-40-1) is a cyclic ether with potential applications in various research and development sectors.^{[1][2]} As with any chemical substance, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research. This guide provides a comprehensive overview of the known properties of **Ethoxycyclopentane** and infers its safety and handling requirements based on data from structurally similar compounds.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Ethoxycyclopentane** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C7H14O	PubChem[1]
Molecular Weight	114.19 g/mol	PubChem[1]
Density	0.853 g/mL	Stenutz[3]
Boiling Point	Not Available	Stenutz[3]
Flash Point	Not Available	
Refractive Index	1.423	
SMILES	CCOC1CCCC1	PubChem[1]
InChIKey	AOWTYVFGMCEIRN-UHFFFAOYSA-N	PubChem[1]

Hazard Identification and Classification

While a specific GHS classification for **Ethoxycyclopentane** is not available, based on the data for analogous compounds like Cyclopentyl methyl ether and tert-Amyl methyl ether, it is prudent to handle **Ethoxycyclopentane** as a substance with the potential for the following hazards.[4][5][6][7][8]

Table 2: Inferred Hazard Classification for **Ethoxycyclopentane**

Hazard Class	Hazard Statement	GHS Pictogram
Flammable Liquids	H225: Highly flammable liquid and vapor.	Flame
Acute Toxicity, Oral	H302: Harmful if swallowed.	Exclamation Mark
Skin Corrosion/Irritation	H315: Causes skin irritation.	Exclamation Mark
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation.	Exclamation Mark
Specific Target Organ Toxicity - Single Exposure (Narcotic effects)	H336: May cause drowsiness or dizziness.	Exclamation Mark

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation. Inhalation of vapors may lead to drowsiness, dizziness, and other central nervous system effects.[\[4\]](#)[\[6\]](#)
- Skin Contact: Causes skin irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#) Prolonged or repeated contact may lead to dermatitis.
- Eye Contact: Causes serious eye irritation, which may include redness and tearing.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Safe Handling and Storage

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **Ethoxycyclopentane**. The following table outlines the recommended PPE.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield may be necessary for splash hazards.	ANSI Z87.1 compliant.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). A lab coat or chemical-resistant apron should be worn.	Check glove manufacturer's compatibility chart.
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge may be required.	

Handling Procedures

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[7\]](#)[\[9\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[10\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[7\]](#)

- Store away from incompatible materials such as strong oxidizing agents and acids.[6][11]
- As **Ethoxycyclopentane** is an ether, it has the potential to form explosive peroxides upon exposure to air and light.[12][13][14]
 - Containers should be dated upon receipt and upon opening.
 - Test for the presence of peroxides periodically, especially before distillation or concentration.
 - Store in opaque or amber bottles to minimize light exposure.
 - Consider storing under an inert atmosphere (e.g., nitrogen or argon).

Experimental Protocols

Protocol for Testing for Peroxides

Materials:

- Potassium iodide (KI) solution (10% w/v)
- Starch solution (1% w/v)
- Acetic acid (glacial)
- Sample of **Ethoxycyclopentane**
- Test tube

Procedure:

- Add 1 mL of the **Ethoxycyclopentane** sample to a test tube.
- Add 1 mL of glacial acetic acid.
- Add 1 mL of 10% potassium iodide solution.
- Shake the mixture and let it stand for 5 minutes.

- A yellow to brown color indicates the presence of peroxides.
- For a more sensitive test, add a few drops of starch solution. A blue-black color indicates the presence of peroxides.

Note: If peroxides are present at a concentration greater than 100 ppm, the solvent should be decontaminated or disposed of as hazardous waste. Do not attempt to distill or concentrate peroxide-containing solvents.

Protocol for Spill Cleanup

Materials:

- Appropriate PPE (see Table 3)
- Inert absorbent material (e.g., vermiculite, sand, or commercial sorbent)
- Non-sparking tools for cleanup
- Sealable container for waste disposal

Procedure:

- Evacuate the area and ensure adequate ventilation.
- Eliminate all ignition sources.
- Wear appropriate PPE.
- Contain the spill with an inert absorbent material.
- Carefully collect the absorbed material using non-sparking tools and place it in a labeled, sealable container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste.

First Aid Measures

Table 4: First Aid Procedures for **Ethoxycyclopentane** Exposure

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

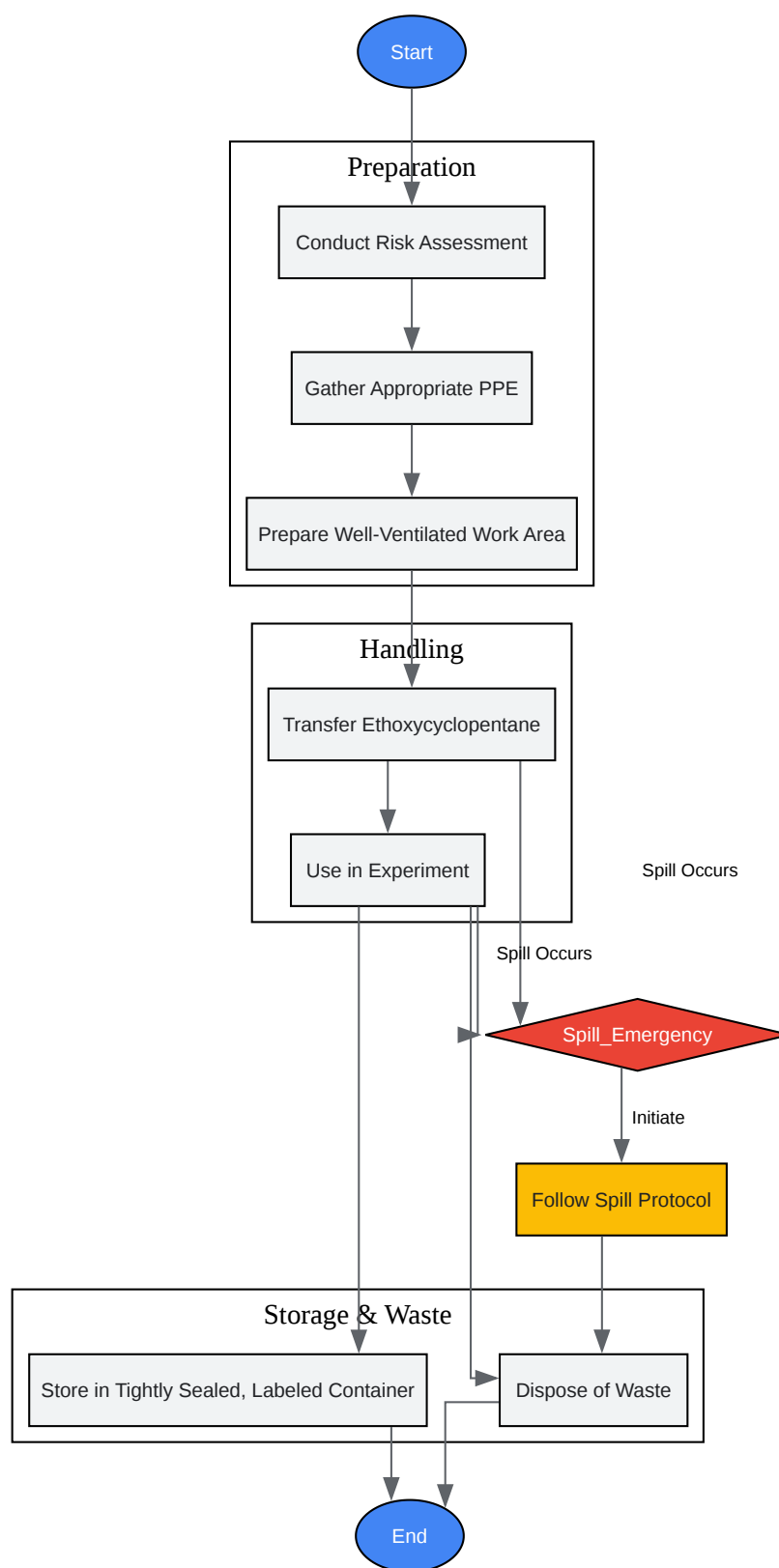
Firefighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^[10] A water spray can be used to cool fire-exposed containers.
- **Unsuitable Extinguishing Media:** Do not use a solid stream of water, as it may scatter and spread the fire.
- **Specific Hazards:** Highly flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^{[7][15]}

Disposal Considerations

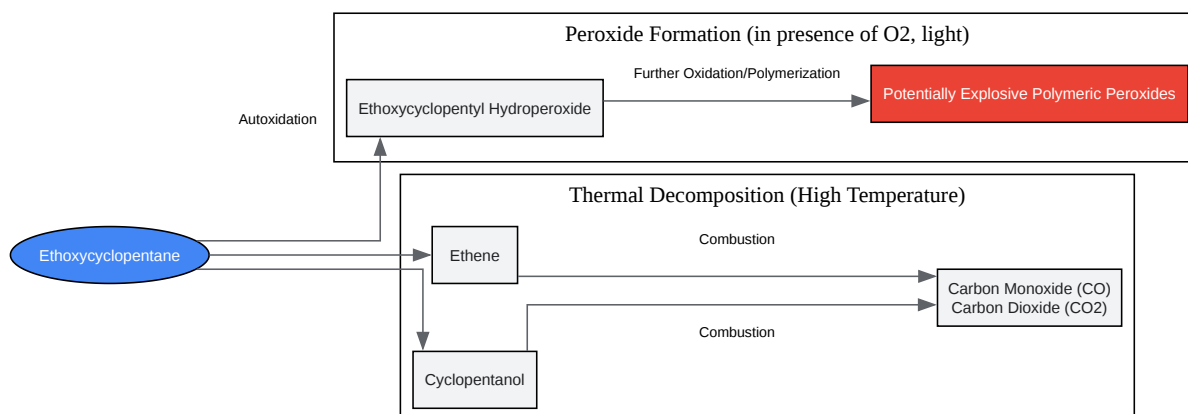
- Dispose of **Ethoxycyclopentane** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[16\]](#)
- Do not dispose of down the drain or into the environment.
- Empty containers may retain product residue and should be treated as hazardous.

Visualizations



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Caption: Workflow for the safe handling of **Ethoxycyclopentane**.



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Caption: Potential decomposition pathways for **Ethoxycyclopentane**.

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